

Hexidium Iodide: A Technical Guide for Research Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Hexidium iodide*

Cat. No.: *B8196024*

[Get Quote](#)

Document ID: HI-TG-20251215 Version: 1.0 Prepared for: Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of the chemical and physical properties of **Hexidium iodide**, its mechanism of action as a fluorescent stain, and detailed protocols for its application in microbiological research.

Core Chemical and Physical Properties

Hexidium iodide is a fluorescent nucleic acid stain notable for its ability to selectively permeate and stain gram-positive bacteria and mammalian cells.^{[1][2][3][4][5]} Its core properties are summarized below.

Chemical and Spectral Properties

The fundamental chemical and spectral data for **Hexidium iodide** are presented in Table 1. This information is critical for preparing stock solutions and designing fluorescence-based assays.

Property	Value	Citation(s)
CAS Number	211566-66-4	[1][6][7]
Molecular Formula	C ₂₅ H ₂₈ IN ₃	
Molecular Weight	497.41 g/mol	[3][8]
Appearance	Red solid	[3]
Excitation (max)	~518 nm (upon DNA binding)	[1][7][8]
Emission (max)	~600 nm (upon DNA binding)	[1][7][8]

Physical and Handling Properties

The physical characteristics and recommended handling and storage conditions for **Hexidium iodide** are detailed in Table 2.

Property	Value	Citation(s)
Solubility	Soluble in Dimethyl Sulfoxide (DMSO)	[3][6][8]
Melting Point	Data not available in the provided search results.	
Boiling Point	Data not available in the provided search results.	
Storage Conditions	Freeze at < -15 °C; protect from light and moisture.	[6][8]

Mechanism of Action: Differential Staining

Hexidium iodide's primary application is the differentiation of bacteria based on cell wall structure.[2][9][10] Its mechanism relies on its differential permeability. The outer membrane of gram-negative bacteria effectively blocks the entry of the dye.[10][11] In contrast, **Hexidium iodide** can penetrate the less complex peptidoglycan layer of gram-positive bacteria, intercalate with intracellular DNA, and produce a strong red-orange fluorescence.[2][9][10]

This selective staining allows for the rapid classification of bacteria in suspension, which is particularly useful for flow cytometry applications.[2][9][11] For staining of gram-negative bacteria, a permeabilization agent such as EDTA is required to disrupt the outer membrane.[1][7]

Figure 1: Mechanism of Differential Bacterial Staining

Experimental Protocols

The following protocol is a representative method for the fluorescent Gram staining of bacteria in suspension for analysis by flow cytometry or epifluorescence microscopy. This method is adapted from established procedures using **Hexidium iodide** in combination with a green fluorescent, membrane-permeant nucleic acid stain (e.g., SYTO 13) to label the entire bacterial population.[2][9][10]

Materials and Reagents

- **Hexidium Iodide** (HI)
- SYTO 13 (or equivalent green fluorescent nucleic acid stain)
- Dimethyl Sulfoxide (DMSO)
- 10 mM Tris-HCl buffer (pH 7.4) or filter-sterilized water
- Bacterial cultures (late log-phase)
- Microcentrifuge tubes
- Flow cytometer with appropriate filters (e.g., excitation at 488 nm, emission filters for green and red fluorescence)
- Epifluorescence microscope with appropriate filter sets (e.g., FITC/GFP and RFP)

Stock Solution Preparation

- **Hexidium Iodide** Stock (5 mg/mL): Dissolve 5 mg of **Hexidium iodide** in 1 mL of high-quality DMSO.[2]

- **Hexidium Iodide** Working Solution (100 µg/mL): Dilute the stock solution 1:50 (vol/vol) in 10 mM Tris-HCl buffer.[\[2\]](#)
- SYTO 13 Working Solution: Prepare according to the manufacturer's instructions.

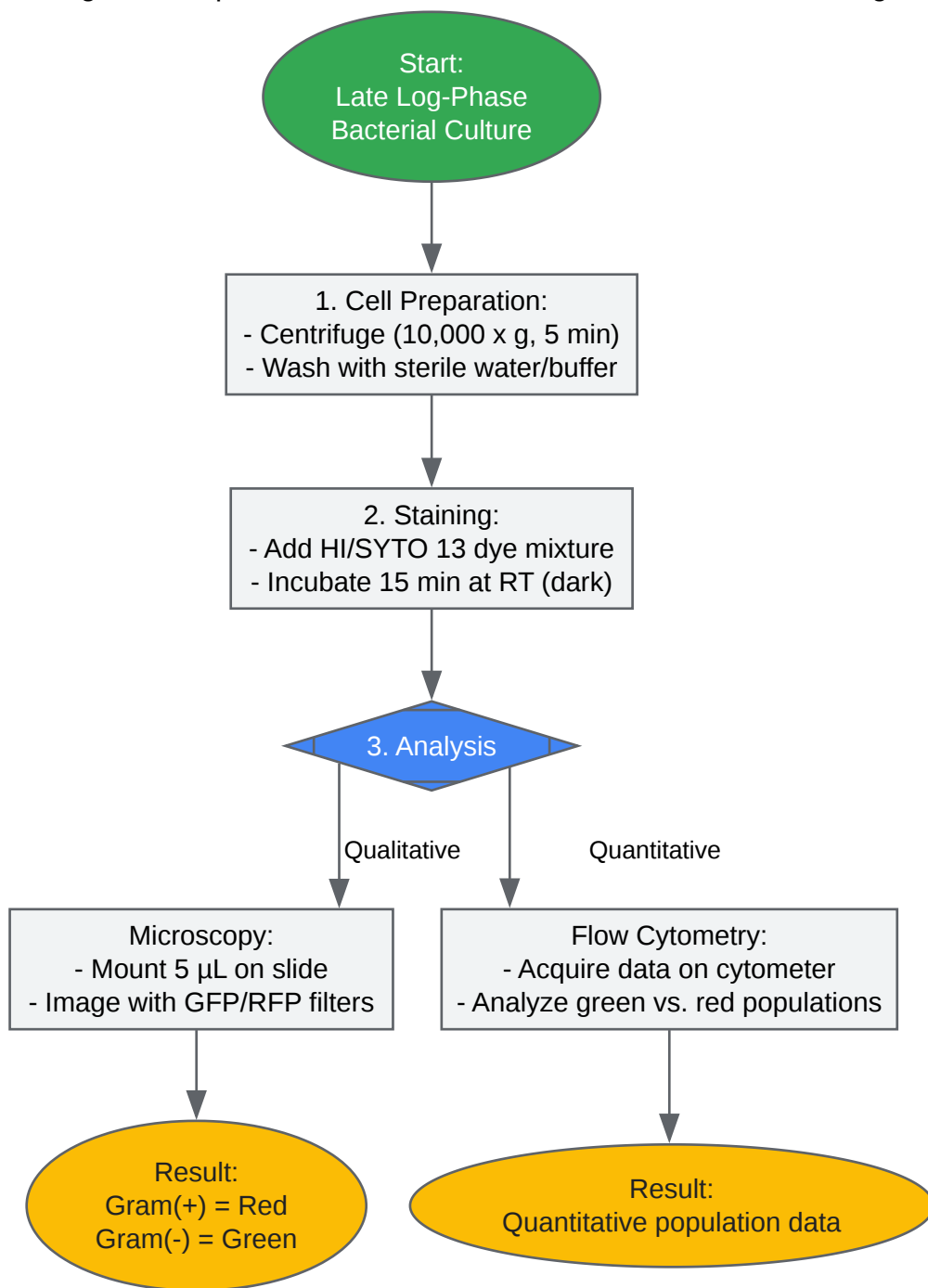
Staining Protocol

- **Harvest Bacteria:** Centrifuge late log-phase bacterial cultures (e.g., 1 mL) for 5 minutes at 10,000 x g.
- **Wash Cells:** Remove the supernatant and resuspend the bacterial pellet in 1 mL of filter-sterilized water or appropriate buffer.
- **Prepare Dye Mixture:** In a microcentrifuge tube, combine equal volumes of the **Hexidium iodide** working solution and the SYTO 13 working solution. Mix thoroughly.
- **Stain Suspension:** Add 3 µL of the combined dye mixture for every 1 mL of bacterial suspension. Mix gently but thoroughly.
- **Incubate:** Incubate the suspension for 15 minutes at room temperature, protected from light.

Analysis

- **For Microscopy:** Place 5 µL of the stained bacterial suspension onto a clean glass slide and cover with a coverslip. Observe using filter sets appropriate for green (SYTO 13, staining all bacteria) and red (**Hexidium iodide**, staining gram-positive bacteria) fluorescence. Gram-positive bacteria will appear red-orange, while gram-negative bacteria will appear green.[\[2\]](#)[\[9\]](#)[\[10\]](#)
- **For Flow Cytometry:** Analyze the stained suspension using a flow cytometer. Set gates to distinguish bacterial populations from background noise using forward and side scatter. Differentiate gram-positive (red fluorescent) and gram-negative (green fluorescent) populations using the appropriate fluorescence channels.[\[2\]](#)[\[11\]](#)

Figure 2: Experimental Workflow for Fluorescent Gram Staining



[Click to download full resolution via product page](#)

Figure 2: Experimental Workflow for Fluorescent Gram Staining

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. A Fluorescent Gram Stain for Flow Cytometry and Epifluorescence Microscopy - PMC [pmc.ncbi.nlm.nih.gov]
- 3. docs.aatbio.com [docs.aatbio.com]
- 4. Hexidium iodide - Immunomart [immunomart.com]
- 5. Hexidium Iodide 5 mg | Buy Online | Invitrogen™ | thermofisher.com [thermofisher.com]
- 6. Hexidium Iodide *CAS 211566-66-4* | AAT Bioquest [aatbio.com]
- 7. tebubio.com [tebubio.com]
- 8. docs.aatbio.com [docs.aatbio.com]
- 9. A fluorescent Gram stain for flow cytometry and epifluorescence microscopy - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. journals.asm.org [journals.asm.org]
- 11. journals.asm.org [journals.asm.org]
- To cite this document: BenchChem. [Hexidium Iodide: A Technical Guide for Research Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8196024#hexidium-iodide-chemical-and-physical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com